Tolinapant complete regression rates syngeneic models

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Compound Focus: **Tolinapant**

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Tolinapant's Efficacy in Syngeneic Models

The table below summarizes the key experimental data from a syngeneic mouse model of T-cell lymphoma (TCL).

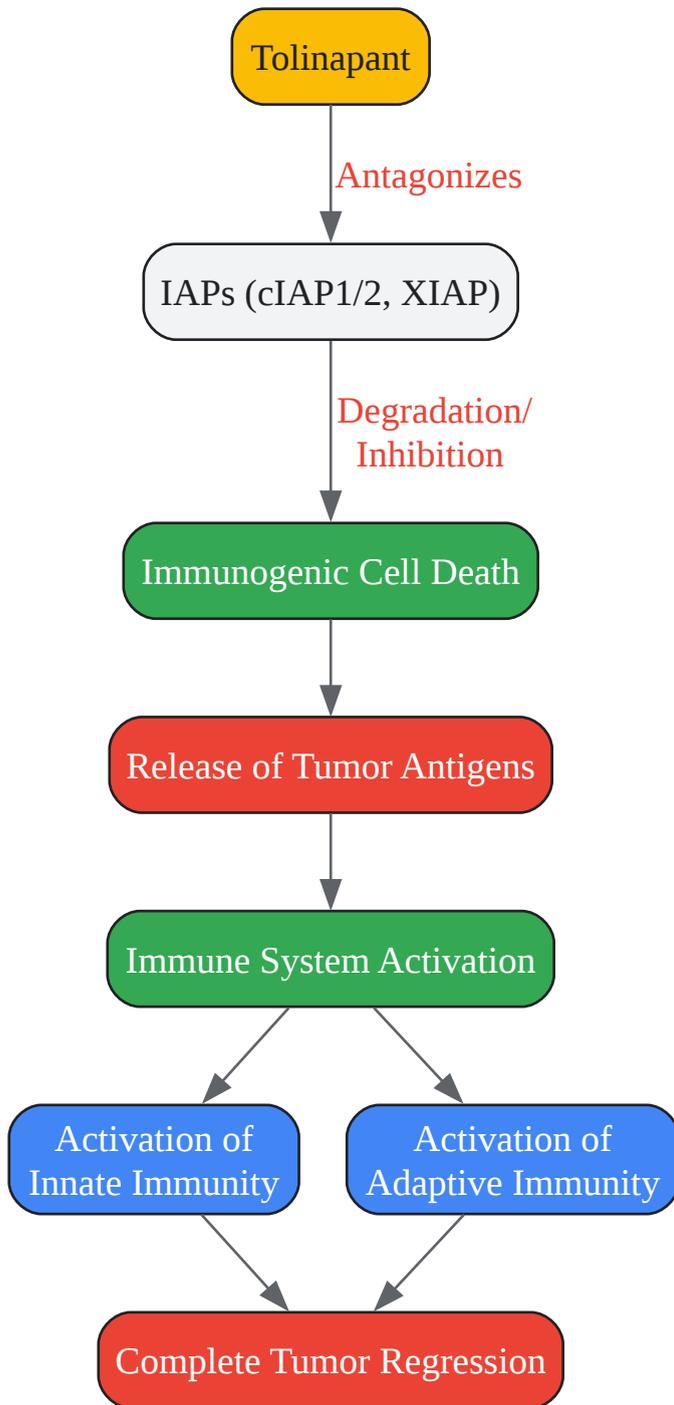| Experimental Model	Treatment	Key Finding (Regression)	Proposed Primary Mechanism	Citation
Syngeneic mouse TCL (BW5147 cells in immunocompetent AKR/J mice)	Tolinapant (oral, daily)	**100% complete regression** (10/10 mice) by day 15; all mice remained tumor-free 30 days post-treatment.	Immunomodulatory: dependent on an intact immune system.	[1] [2]

This study highlights that **Tolinapant**'s single-agent activity leading to complete regression was **exclusively observed in the presence of a functional immune system**. The same effect was not achievable through direct cell killing alone in immunodeficient models, underscoring a significant differentiator in its mechanism [2].

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Mechanism of Action: Beyond Direct Apoptosis

Tolinapant is a potent, non-peptidomimetic antagonist of cellular IAP1/2 (cIAP1/2) and XIAP [1] [3]. Its efficacy in syngeneic models is linked to a dual mechanism:

- **Direct Pro-apoptotic Effect**: **Tolinapant** engages its targets by antagonizing SMAC binding to XIAP and inducing the degradation of cIAP1/2. This can lead to caspase-8-dependent apoptosis, particularly in an inflammatory context (e.g., with TNFα present) [2] [4].
- **Immunomodulatory Effect**: The complete regressions in syngeneic models are primarily driven by the activation of both innate and adaptive immunity. **Tolinapant** induces **immunogenic cell death**, which stimulates a robust anti-tumor immune response [1] [2]. This is supported by data from human tumor biopsies showing changes in gene expression and cytokine profiles consistent with immune activation [1].

The diagram below illustrates how **Tolinapant**'s direct antagonism of IAPs leads to tumor cell death and subsequent immune system activation.

```
┌──────────────┐
│  Tolinapant  │
└──────────────┘
        │ Antagonizes
        ▼
┌──────────────────────┐
│  IAPs (cIAP1/2, XIAP) │
└──────────────────────┘
        │ Degradation/
        │ Inhibition
        ▼
┌──────────────────────┐
│ Immunogenic Cell Death │
└──────────────────────┘
        │
        ▼
┌──────────────────────┐
│ Release of Tumor Antigens │
└──────────────────────┘
        │
        ▼
┌──────────────────────┐
│ Immune System Activation │
└──────────────────────┘
        │            │
        ▼            ▼
┌──────────────┐  ┌──────────────┐
│ Activation of │  │ Activation of │
│ Innate Immunity │ │ Adaptive Immunity │
└──────────────┘  └──────────────┘
        │            │
        ▼            ▼
┌──────────────────────┐
│ Complete Tumor Regression │
└──────────────────────┘
```

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Experimental Protocol Summary

The key findings for **Tolinapant** are based on the following experimental setup [2]:

- **Cell Line**: Mouse T-cell lymphoma line BW5147.G.1.4 (BW5147).
- **Animal Model**: Syngeneic immunocompetent AKR/J mice.
- **Treatment**: Daily oral administration of **Tolinapant** at a well-tolerated dose.
- **Key Controls**: The study used immunodeficient models (e.g., CB17 SCID mice) to demonstrate the necessity of an intact immune system for the observed complete regressions.
- **Endpoints**: Tumor volume measurement and rate of complete regression.

Seeking Comparative Data

The search results confirm that other IAP antagonists (e.g., LCL-161, Xevinapant, Birinapant) are in clinical development but do not provide head-to-head comparisons of complete regression rates in similar syngeneic models [4].

For a comprehensive comparative guide, you may need to consult additional resources:

- **Clinical Trial Registries**: Websites like ClinicalTrials.gov can provide information on the clinical efficacy of **Tolinapant** versus other agents in human trials.
- **Specialized Scientific Databases**: A focused search on platforms like PubMed may yield individual studies on other IAP antagonists where you can compare published efficacy metrics.

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References

1. Antagonism of inhibitors of apoptosis proteins reveals a ... [sciencedirect.com]

2. Antagonism of inhibitors of apoptosis proteins reveals a ... [pmc.ncbi.nlm.nih.gov]

3. Tolinapant (ASTX660) Dual IAP Antagonist (T-cell ... [astx.com]

4. Clinical Positioning of the IAP Antagonist Tolinapant ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tolinapant complete regression rates syngeneic models]. Smolecule, [2026]. [Online PDF]. Available at:

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